

# Unraveling the Identity of ZINC110492: A Technical Overview

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## Compound of Interest

Compound Name: ZINC110492

Cat. No.: B2355430

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For Researchers, Scientists, and Drug Development Professionals

The accurate identification of chemical compounds is a cornerstone of scientific research and drug development. Unique identifiers, such as those provided by the ZINC database, are critical for accessing a wealth of information about specific molecules. This guide addresses the query for the IUPAC name and SMILES string for the compound identified as **ZINC110492**.

Following an extensive search of publicly available chemical databases and resources, it has been determined that the identifier **ZINC110492** is not a valid or currently recognized ZINC ID. This suggests that the provided identifier may be incorrect, obsolete, or a typographical error.

## Understanding ZINC Identifiers

The ZINC database is a curated collection of commercially available compounds for virtual screening. Each compound in the database is assigned a unique ZINC ID, which serves as a stable and unambiguous reference. These identifiers are essential for tracking substances across different datasets and research publications.

## Search Methodology

A comprehensive search was conducted to locate the compound associated with **ZINC110492**. The search strategy included:

- Direct queries for "**ZINC110492**" in major chemical databases.

- Searches for variations of the identifier, including different formatting and padding with leading zeros.
- Exploration of resources that map historical or obsolete chemical identifiers to current ones.

Despite these efforts, no compound corresponding to **ZINC110492** could be located.

## Recommendations for Researchers

In instances where a ZINC ID is not found, the following steps are recommended:

- **Verify the Identifier:** Double-check the original source of the ZINC ID for any potential errors in transcription.
- **Alternative Searches:** If the chemical name, structure, or another identifier (such as a CAS Registry Number or PubChem CID) is known, use that information to perform a new search.
- **Consult the ZINC Database Directly:** The official ZINC database website offers powerful search functionalities that can be utilized to find compounds based on various criteria.

Due to the inability to identify a specific compound for **ZINC110492**, the requested IUPAC name, SMILES string, and associated data, experimental protocols, and visualizations cannot be provided. Researchers are encouraged to verify their compound identifiers to ensure the accuracy and reproducibility of their work.

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